

# An In-depth Technical Guide to 2-Decanone

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## Compound of Interest

Compound Name: **2-Decanone**

Cat. No.: **B165314**

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-decanone**, along with a detailed experimental protocol for its synthesis.

## Core Properties of 2-Decanone

**2-Decanone**, also known as methyl octyl ketone, is a ketone with the chemical formula C<sub>10</sub>H<sub>20</sub>O.[1] It is a colorless to very slight yellow liquid with a characteristic fatty, peachy, and aldehyde-like aroma.[1][2] This compound is found in various natural sources and is utilized as a flavoring agent, fragrance ingredient, and as a solvent and intermediate in the synthesis of pharmaceuticals and agrochemicals.[2][3]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **2-decanone**.

Property	Value	Source(s)
Molecular Formula	C10H20O	[1][2][3][4]
Molecular Weight	156.27 g/mol	[5][6]
CAS Number	693-54-9	[2][4][5][6]
Density	0.825 g/mL at 25 °C	[7]
Boiling Point	211 °C	[2][7]
Melting Point	3.5 °C	[2][7]
Flash Point	86 °C (closed cup)	
Refractive Index	n20/D 1.425	[2]
Water Solubility	Insoluble	[2][7]
Vapor Pressure	0.248 mmHg at 25°C	[2]

## Experimental Protocol: Synthesis of 2-Decanone via Wacker-Tsuji Oxidation

A common method for the synthesis of **2-decanone** is the Wacker-Tsuji oxidation of a terminal olefin, such as 1-decene.[5] This protocol details the general procedure for this reaction.

### Materials:

- 1-Decene (olefin)
- Acetonitrile (CH<sub>3</sub>CN)
- Water (H<sub>2</sub>O)
- Palladium(II) chloride (PdCl<sub>2</sub>)
- Chromium(VI) oxide (CrO<sub>3</sub>)
- Ethyl acetate (EtOAc)

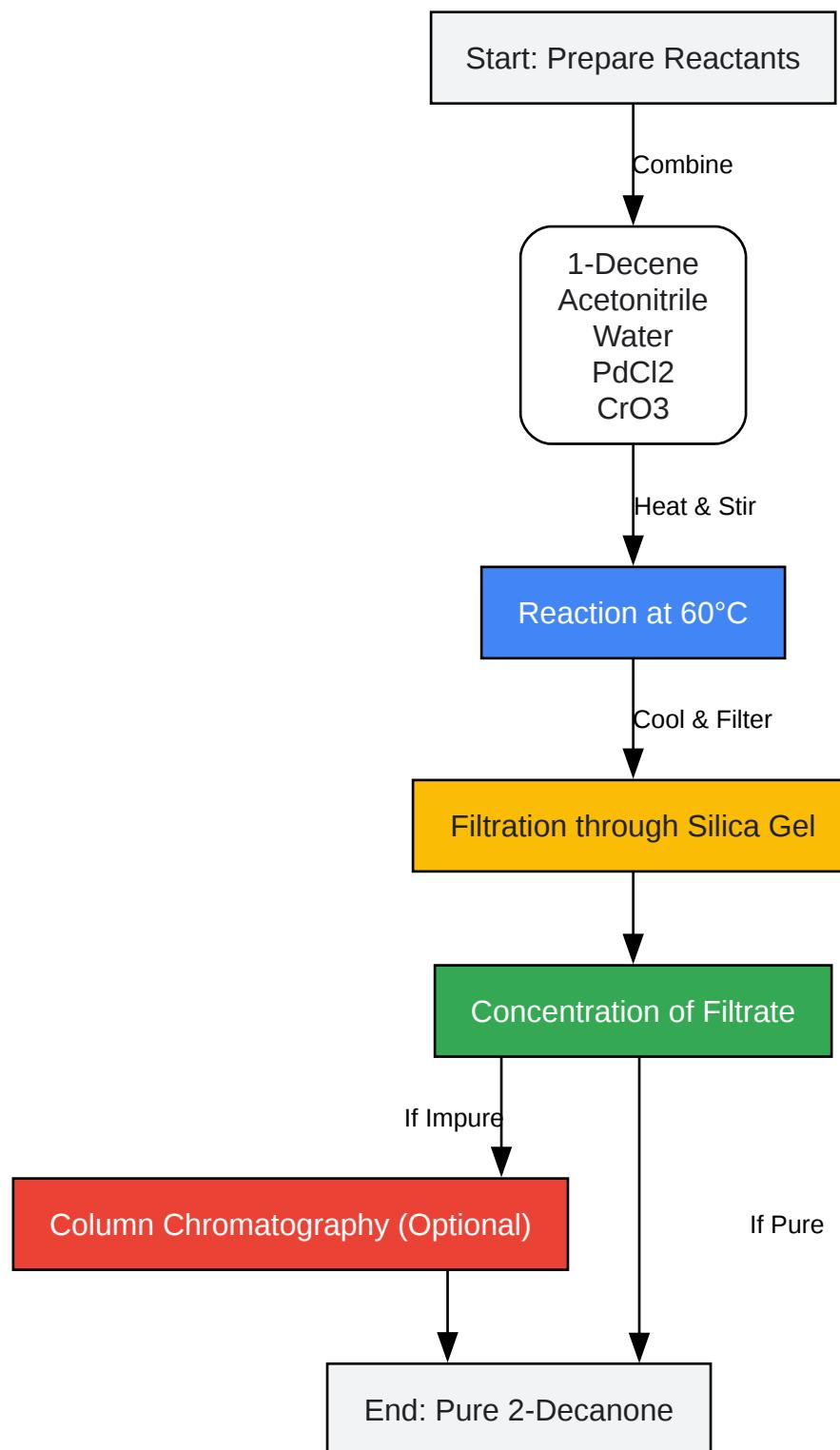
- Silica gel
- Petroleum ether

Procedure:

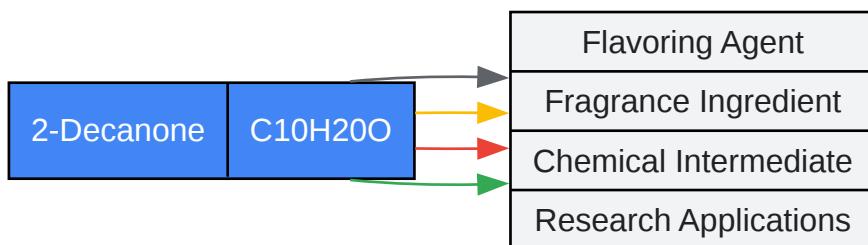
- To a stirred solution of 1-decene (0.4 mmol) in a mixture of acetonitrile (3.5 mL) and water (0.5 mL), add palladium(II) chloride (3.6 mg, 0.02 mmol, 5 mol%) and chromium(VI) oxide (20 mg, 0.6 mmol, 0.5 equiv) at room temperature.[5]
- Warm the reaction mixture to 60°C and stir for the specified time in a closed flask.[5]
- After the reaction is complete, filter the mixture through a small pad of silica gel.[5]
- Wash the silica gel pad with ethyl acetate and concentrate the filtrate.[5]
- If necessary, purify the resulting residue by silica gel column chromatography using a petroleum ether/ethyl acetate mixture as the eluent to afford the pure **2-decanone**.[5]

## Visualizations

The following diagrams illustrate the logical workflow of the **2-decanone** synthesis and a conceptual representation of its applications.

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Caption: Workflow for the synthesis of **2-decanone**.



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Caption: Key application areas of **2-decanone**.

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